Precision Solid-Phase Synthesis of Unsymmetrical 1,2-Diacylhydrazines

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Compound of Interest

Compound Name:	*Methyl 4-oxo-4-(2-propionylhydrazino)butanoate*
CAS No.:	*1255147-06-8*
Cat. No.:	*B1424941*

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Application Note | CODE: SPS-DAH-001

Executive Summary

Diacylhydrazines (R-CO-NH-NH-CO-R') are privileged pharmacophores found in non-steroidal ecdysone agonists (e.g., Tebufenozide), insecticides, and peptidomimetics. While symmetrical diacylhydrazines are easily synthesized in solution, unsymmetrical 1,2-diacylhydrazines present a significant challenge due to the competing formation of symmetrical byproducts and regioselectivity issues (1,1-diacyl vs. 1,2-diacyl isomers).

This Application Note details two robust solid-phase synthesis (SPS) protocols designed to enforce regioselectivity and suppress symmetrization:

- The Convergent "Anchored Acid" Protocol: The most reliable method for high-fidelity synthesis, utilizing a resin-bound acid and a solution-phase hydrazide.
- The Sequential "Trityl-Hydrazine" Protocol: A direct SPS approach building the hydrazine core on-resin, ideal for combinatorial libraries where solution-phase synthesis of hydrazides

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is limiting.

Strategic Analysis & Chemistry

The core challenge in synthesizing

is controlling the reactivity of the hydrazine core.

The Symmetry Problem

In solution, reacting hydrazine (

) with

and

often yields a statistical mixture of

,

, and

products. Furthermore, acylation of a mono-acylhydrazine (

) can occur at the

-nitrogen (forming the 1,1-diacyl imide) or the

-nitrogen (forming the desired 1,2-diacyl product).

The Solid-Phase Solution

SPS overcomes these issues through pseudo-dilution (site isolation) and stepwise assembly.

- Resin Choice:2-Chlorotrityl Chloride (2-CTC) Resin is the gold standard. Its steric bulk prevents the "double-loading" of hydrazine (cross-linking two resin sites), ensuring a discrete synthesis point. It also allows for mild acid cleavage (1-5% TFA), preserving acid-sensitive pharmacophores.
- Regiocontrol: By immobilizing one terminus, we force the second acylation to occur at the specific available nucleophilic site.

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Protocol A: The Convergent "Anchored Acid" Method (High Fidelity)

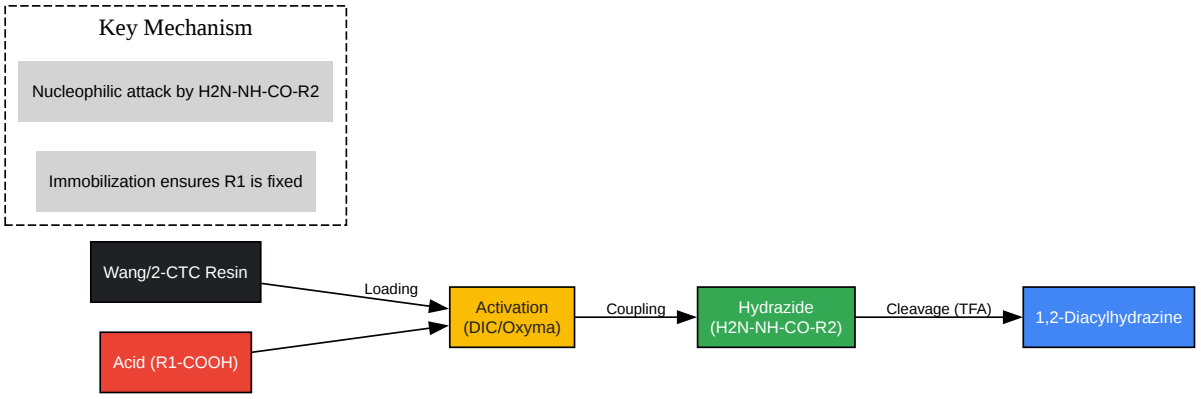
Recommended for: Scale-up and cases where strict 1,2-regiochemistry is critical.

Concept: An acid (

) is immobilized on the resin. A mono-acyl hydrazide (

), synthesized separately or purchased, is coupled to the resin-bound acid.

Workflow Visualization



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Caption: Convergent synthesis guarantees 1,2-connectivity by reacting a free NH2 of a hydrazide with an activated resin-bound ester/acid.

Step-by-Step Procedure

Reagents:

- Resin: Wang Resin (0.5–1.0 mmol/g) or 2-Chlorotrityl Chloride Resin.

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- Coupling Agents: DIC (Diisopropylcarbodiimide), Oxyma Pure.
- Solvents: DMF (peptide grade), DCM.[1][2]
- Cleavage: TFA/TIS/H2O (95:2.5:2.5).

1. Resin Loading (Immobilization of R1):

- For Wang Resin: Swell resin in DCM (30 min).[2][3][4] Dissolve ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  (5 eq), DIC (2.5 eq), and DMAP (0.1 eq) in DMF. Add to resin.[1][2][5] Shake for 16 h. Cap unreacted sites with Acetic Anhydride/Pyridine.[2]
- For 2-CTC Resin: Swell resin in DCM.[1][2][3] Add

  (1.2 eq) + DIEA (4 eq) in DCM. Shake 2 h. Cap with MeOH/DIEA (9:1).

2. Activation & Coupling:

- Wash resin 3x DMF, 3x DCM.[2]
- Add Activation Cocktail:

  -Resin + DIC (3 eq) + Oxyma (3 eq) in DMF. Shake for 10 min to form the active ester.
- Add Mono-acyl Hydrazide (

) (3–5 eq) dissolved in minimal DMF.
- Shake at room temperature for 6–12 hours.
  - Note: The nucleophilicity of the hydrazide

    is lower than an amine. Heating to 40°C may be required for hindered substrates.

3. Cleavage:

- Wash resin 5x DMF, 5x DCM, 2x MeOH, 2x Et2O. Dry under vacuum.[2][3]

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- Treat with TFA cocktail (95% TFA) for 2 hours.
- Precipitate filtrate in cold ether.

Protocol B: The Sequential "Trityl-Hydrazine" Method (Direct Assembly)

Recommended for: Combinatorial library generation where synthesizing diverse hydrazide intermediates is inefficient.

Concept: Hydrazine itself is loaded onto 2-CTC resin.

and

are added sequentially. Critical Warning: The second acylation is difficult due to steric hindrance (trityl group) and electronic deactivation (first acyl group). Forcing conditions are required.

Workflow Visualization

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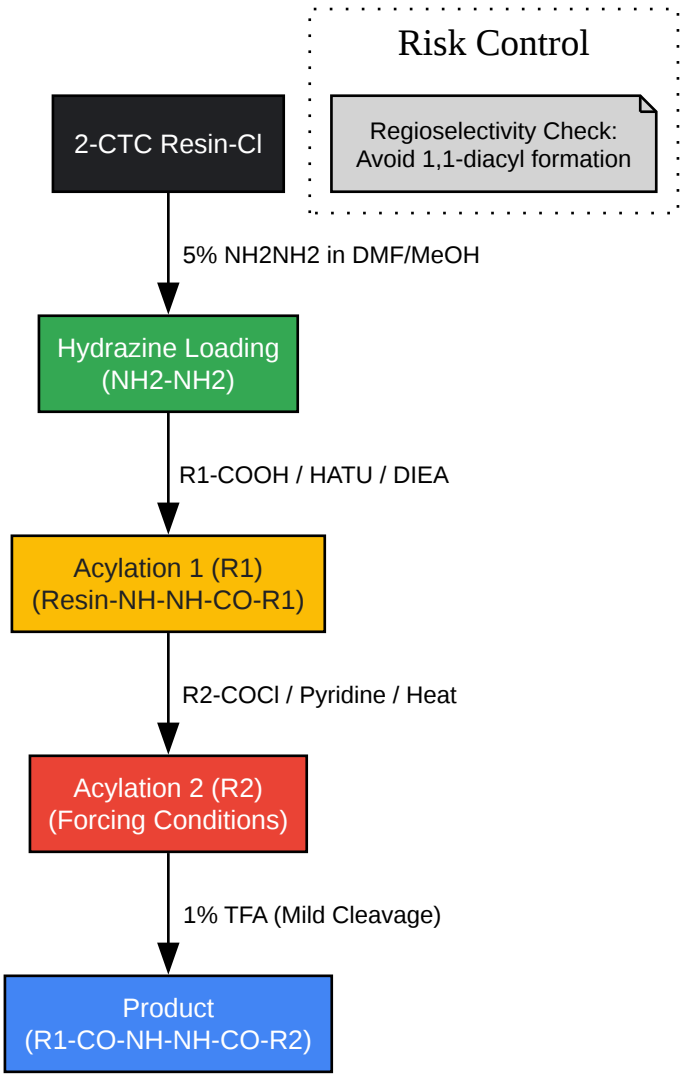

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Caption: Sequential assembly builds the molecule on-resin. Step 3 requires aggressive activation (Acid Chlorides) to overcome steric/electronic barriers.

Step-by-Step Procedure

1. Hydrazine Loading (The Critical Step):

- Goal: Attach hydrazine via one nitrogen only.
- Protocol: Swell 2-CTC resin (1.0 g) in DCM. Prepare a solution of 5% Hydrazine Monohydrate in DMF/MeOH (1:1).

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- Why MeOH? Methanol improves solubility and helps cap unreacted trityl chlorides, preventing cross-linking.

- Add solution to resin dropwise at 0°C, then warm to RT. Shake for 45 min.
- Wash: 3x DMF, 3x Water (critical to remove hydrazine salts), 3x DMF, 3x MeOH, 3x DCM.
- Validation: Perform a TNBS test (Trinitrobenzenesulfonic acid). Resin beads should turn bright orange/red (positive for primary amine).

2. First Acylation (Introduction of R1):

- Reagents:

  (3 eq), HATU (2.9 eq), DIEA (6 eq) in DMF.
- Reaction: Shake for 2 hours at RT.
- Outcome: Forms Resin-NH-NH-CO-R1.
- QC: TNBS test should be negative (or faintly positive if hindered). Chloranil test is better here (detects secondary amines/hydrazides).

3. Second Acylation (Introduction of R2):

- Challenge: The remaining NH is electronically deactivated by the adjacent carbonyl and sterically hindered by the resin. Standard HATU coupling often fails.
- Method A (Strong Activation): Use PyBOP (5 eq) / DIEA (10 eq) /

  (5 eq). Heat to 50°C for 4-12 hours.
- Method B (Acid Chloride - Preferred): Suspend resin in DCM/Pyridine (1:1). Add

  (5 eq). Shake 2-4 hours.
- Regioselectivity Note: While 1,1-diacyl formation is possible, the steric bulk of the Trityl group generally protects the internal nitrogen, directing acylation to the distal nitrogen to form the 1,2-product.

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4. Cleavage:

- Use mild conditions to prevent degradation. 1% TFA in DCM (v/v) with 5% TIS (Triisopropylsilane) scavenger.
- Treat 5 x 2 minutes. Filter directly into a flask containing 10% pyridine in MeOH (to neutralize acid immediately).
- Concentrate and purify.[6]

Troubleshooting & Optimization Table

Issue	Probable Cause	Corrective Action
Symmetrical Byproduct ( )	Cross-linking on resin or solution contamination.	Ensure 2-CTC resin is used (not Wang for hydrazine loading). Use large excess of hydrazine during loading step.
Low Yield in Step 2 (Protocol B)	Deactivated nucleophile.	Switch from HATU to Acid Chloride/Pyridine or Symmetric Anhydride. Increase temperature to 50°C.
1,1-Diacyl Impurity	Acylation of internal nitrogen.	Use bulky protecting groups on the resin (2-CTC is good). Avoid small, highly reactive acid chlorides for the second step.
Resin Color Change (Dark)	Resin degradation or oxidation.	Hydrazines are sensitive to oxidation. Degas all solvents with Nitrogen/Argon. Store resin under inert atmosphere.

References

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